

# physical and chemical properties of trimethylenediamine dihydroiodide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

Cat. No.: B1449387

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## An In-depth Technical Guide to Trimethylenediamine Dihydroiodide

For: Researchers, Scientists, and Drug Development Professionals

### Introduction

Trimethylenediamine dihydroiodide, systematically known as propane-1,3-diamine dihydroiodide, is a diamine salt that has garnered significant interest, primarily in the field of materials science. Its role as a precursor and surface passivating agent in the fabrication of perovskite solar cells (PSCs) has been a key area of research. This compound helps to reduce defect density and improve charge transport at the interface between the perovskite layer and the electron transporting layer, leading to enhanced solar cell efficiency and stability. This technical guide provides a comprehensive overview of the core physical and chemical properties of trimethylenediamine dihydroiodide, detailed experimental protocols for its synthesis, and visualizations of its chemical structure and preparation workflow.

### Chemical Identity and Structure

Trimethylenediamine dihydroiodide is the salt formed from the reaction of trimethylenediamine (1,3-diaminopropane) with two equivalents of hydroiodic acid.

- IUPAC Name: propane-1,3-diamine;dihydroiodide

- Synonyms: **1,3-Diaminopropane dihydroiodide**, 1,3-Propanediamine dihydroiodide, Propane-1,3-diammonium iodide, PDADI
- CAS Number: 120675-53-8
- Molecular Formula:  $C_3H_{12}I_2N_2$
- Chemical Structure: The structure consists of a central propane-1,3-diammonium dication, where both amine groups are protonated, and two iodide anions.

## Physical and Chemical Properties

The properties of trimethylenediamine dihydroiodide are summarized below. Quantitative data is presented in tabular format for clarity.

### 3.1 General and Physical Properties

Property	Value	Reference(s)
Appearance	White to light yellow crystalline solid/powder.	
Molecular Weight	329.95 g/mol	
Melting Point	Data not readily available. May decompose upon heating.	
Solubility	Soluble in water. Highly soluble in polar aprotic solvents (e.g., DMF, DMSO).	
Purity	Commercially available with >98.0% purity (by qNMR).	
Hygroscopicity	Hygroscopic.	

### 3.2 Computed Chemical Properties

The following properties have been computationally derived and are sourced from the PubChem database.

Property	Value	Reference(s)
Exact Mass	329.90899 Da	
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	2	
Topological Polar Surface Area	52 Å <sup>2</sup>	
Complexity	12.4	
Heavy Atom Count	7	

## Spectral Information

Spectroscopic data is crucial for the identification and characterization of the compound.

- Infrared (IR) Spectra: ATR-IR spectra are available for this compound.
- Raman Spectra: FT-Raman spectra have been documented.
- NMR: Purity is commonly confirmed by quantitative NMR (qNMR), and structural confirmation by standard NMR is also reported.

## Experimental Protocols

### 5.1 Synthesis of Trimethylenediamine Dihydroiodide

The most direct method for preparing trimethylenediamine dihydroiodide is through a classic acid-base neutralization reaction.

Reaction Equation:  $\text{H}_2\text{N}(\text{CH}_2)_3\text{NH}_2 + 2\text{HI} \rightarrow [\text{H}_3\text{N}(\text{CH}_2)_3\text{NH}_3]^{2+}(\text{I}^-)_2$

Materials:

- 1,3-Diaminopropane (Trimethylenediamine)

- Hydroiodic Acid (HI), aqueous solution (e.g., 57% w/w)
- Suitable inert solvent (e.g., ethanol, isopropanol)
- Ice bath

#### Procedure:

- **Dissolution:** Dissolve a measured amount of 1,3-diaminopropane in a suitable inert solvent within a reaction flask.
- **Cooling:** Place the reaction flask in an ice bath to manage the exothermic nature of the reaction.
- **Acid Addition:** While stirring vigorously, add a stoichiometric amount of hydroiodic acid (2 molar equivalents) to the diamine solution dropwise. Careful control of the addition rate is crucial to prevent excessive heat generation.
- **Precipitation:** As the hydroiodic acid is added, the trimethylenediamine dihydroiodide salt will form and, due to its lower solubility in the solvent compared to the reactants, will precipitate out of the solution. This precipitation drives the reaction to completion.
- **Crystallization:** After the addition is complete, continue stirring the mixture in the ice bath for a period (e.g., 1-2 hours) to maximize product precipitation and crystallization.
- **Isolation:** Collect the precipitated solid by vacuum filtration.
- **Washing:** Wash the collected crystals with a small amount of cold solvent to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified product under vacuum to yield the final white to light-yellow crystalline solid.

**5.2 Purity Assessment** The purity of the synthesized trimethylenediamine dihydroiodide is typically assessed using quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy, as indicated by commercial suppliers.

## Applications and Chemical Behavior

The primary application of trimethylenediamine dihydroiodide is in the field of photovoltaics. It is used as a surface passivation agent for perovskite films in solar cells.

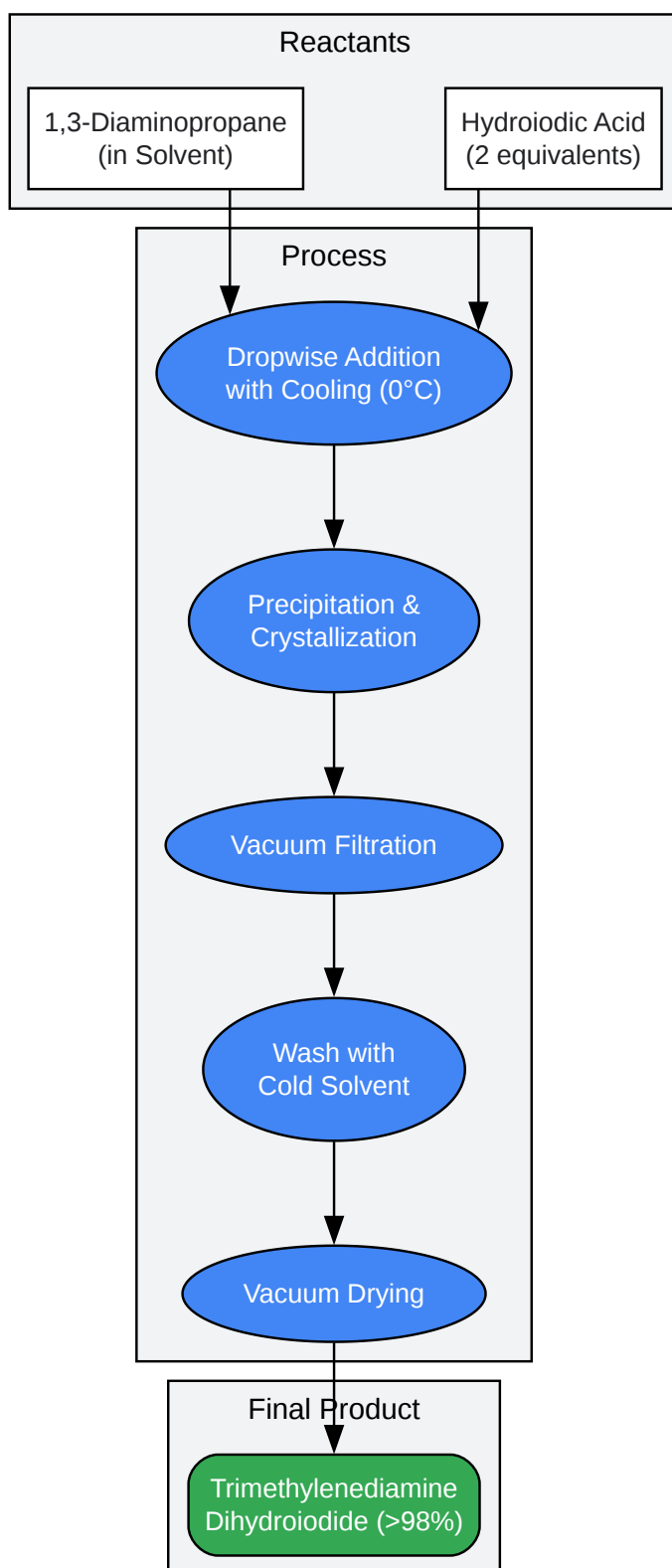
- **Defect Passivation:** It effectively passivates defects on the perovskite surface, reducing non-radiative recombination of charge carriers.
- **Enhanced Performance:** This treatment leads to significant improvements in power conversion efficiency and the operational stability of perovskite solar cells.

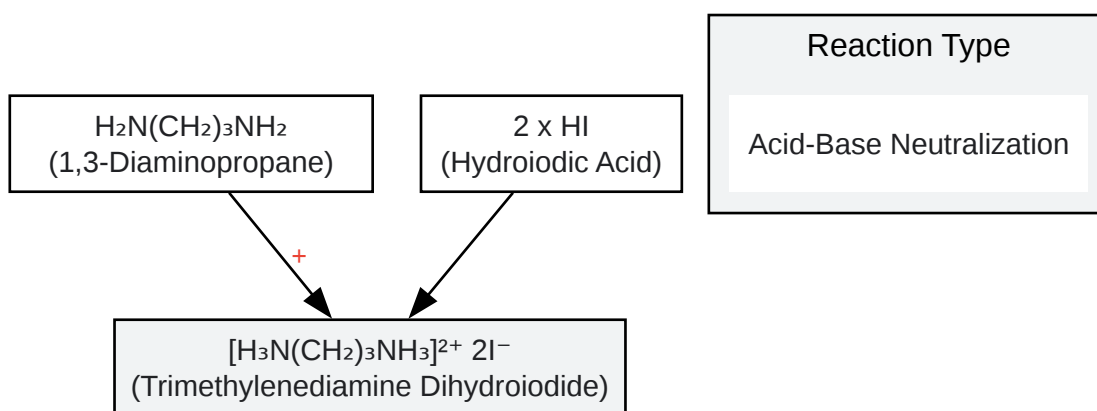
The chemical behavior is characteristic of a diammonium salt. It is stable under normal conditions but is hygroscopic and should be stored under an inert atmosphere in a cool, dark place.

## Visualizations

### 7.1 Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of trimethylenediamine dihydroiodide via acid-base neutralization.





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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

